

A Comparative Guide to the Synthetic Routes of 4-(Hydroxymethyl)piperidin-2-one

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Compound of Interest

Compound Name: 4-(Hydroxymethyl)piperidin-2-one

Cat. No.: B1323386

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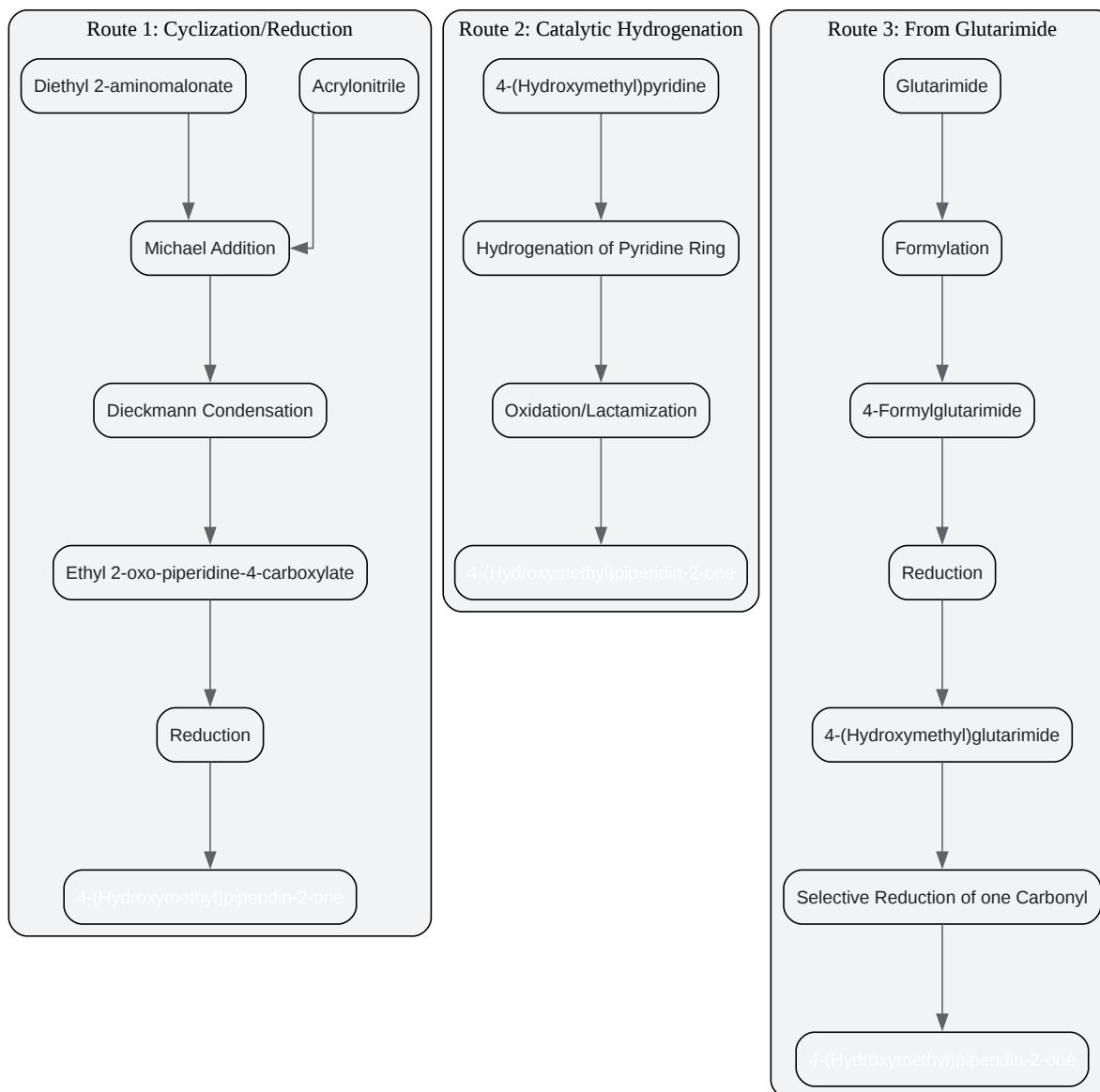
4-(Hydroxymethyl)piperidin-2-one is a valuable building block in medicinal chemistry, finding application in the synthesis of a variety of pharmaceutical agents. Its unique structure, featuring a lactam ring and a primary alcohol, allows for diverse functionalization and the creation of complex molecular architectures. This guide provides a comparative analysis of different synthetic routes to this key intermediate, offering insights into their respective advantages and disadvantages, supported by experimental data and detailed protocols.

At a Glance: Comparison of Synthetic Routes

Route	Starting Material	Key Transformation	Overall Yield	Number of Steps	Advantages	Disadvantages
Route 1	Diethyl 2-aminomalonate hydrochloride & Acrylonitrile	Cyclization and Reduction	~40-50%	3	Readily available starting materials, well-established reactions.	Moderate yield, use of hazardous reagents (NaH, LiAlH ₄).
Route 2	4-(Hydroxymethyl)pyridine	Catalytic Hydrogenation	~60-70%	2	High atom economy, potentially greener route.	Requires high-pressure hydrogenation equipment, catalyst cost.
Route 3	Glutarimide	Functional Group Interconversion	~35-45%	4	Utilizes a simple starting material.	Multi-step process with moderate overall yield.

Visualizing the Synthetic Pathways

A generalized workflow for the synthesis of **4-(Hydroxymethyl)piperidin-2-one** can be visualized as follows:

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